

# spectroscopic differentiation of excitons, trions, and biexcitons

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## A Comprehensive Guide to Spectroscopic Differentiation of **Excitons**, Trions, and Biexcitons

For researchers, scientists, and professionals in drug development delving into the optical and electronic properties of materials, understanding the subtle yet critical differences between **excitons**, trions, and **biexcitons** is paramount. These quasiparticles, fundamental to the behavior of semiconductors and other advanced materials, can be effectively distinguished through a suite of spectroscopic techniques. This guide provides an objective comparison of their spectroscopic signatures, supported by experimental data and detailed methodologies.

## Distinguishing Quasiparticles: A Spectroscopic Overview

**Excitons**, trions, and **biexcitons** are all bound states of electrons and holes, but they differ in their composition. An **exciton** is a neutral quasiparticle formed from a bound electron-hole pair. A trion is a charged **exciton**, consisting of two electrons and one hole (negative trion,  $X^-$ ) or two holes and one electron (positive trion,  $X^+$ ). A **biexciton** is a molecule of two **excitons**, comprising two electrons and two holes (XX). Their distinct compositions lead to unique spectroscopic fingerprints.

The primary techniques for their differentiation include photoluminescence (PL) spectroscopy, absorption spectroscopy, and time-resolved spectroscopy. Each method probes different aspects of their formation, energetics, and dynamics.

## Comparative Spectroscopic Data

The following table summarizes the key quantitative differences in the spectroscopic signatures of **excitons**, **trions**, and **biexcitons**, with a focus on data from monolayer transition metal dichalcogenides (TMDCs) and quantum dots (QDs), which are prominent material systems for studying these quasiparticles.

Spectroscopic Parameter	Exciton (X)	Trion (X <sup>-</sup> or X <sup>+</sup> )	Biexciton (XX)	Material System Example
Emission Energy	EX	EX - Eb, Trion	EX - Eb, Biexciton	Monolayer WS <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Binding Energy (Eb)	Reference	15 - 35 meV	4 - 60+ meV	Monolayer TMDCs <a href="#">[5]</a> <a href="#">[6]</a> , QDs <a href="#">[7]</a> <a href="#">[8]</a>
PL Intensity vs. Power	Proportional to P	Sublinear to linear with P	Proportional to P <sub>n</sub> (n > 1, ideally 2)	Monolayer WS <sub>2</sub> <a href="#">[9]</a>
Linewidth (FWHM)	Reference	Broader than exciton	Similar to or slightly broader than exciton	Single QDs <a href="#">[7]</a> <a href="#">[8]</a>
Polarization	Co-circularly polarized with excitation	Co-circularly polarized with excitation	Cross-circularly polarized emission cascade	Monolayer WS <sub>2</sub> <a href="#">[5]</a>
Gate Voltage Dependence	Intensity decreases with doping	Intensity increases with doping	Intensity can be modulated by doping	Monolayer WS <sub>2</sub> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed methodologies are crucial for the successful spectroscopic identification of these quasiparticles.

## Photoluminescence (PL) Spectroscopy

Objective: To identify **excitons**, trions, and **biexcitons** based on their emission energies and power-dependent intensities.

Methodology:

- **Sample Preparation:** The material of interest (e.g., mechanically exfoliated monolayer TMDC on a Si/SiO<sub>2</sub> substrate) is placed in a cryostat for low-temperature measurements to reduce thermal broadening.[10]
- **Excitation:** A continuous-wave (CW) laser with an energy above the material's bandgap is focused onto the sample using a microscope objective.
- **Data Acquisition:** The emitted photoluminescence is collected through the same objective (a backscattering geometry) and directed to a spectrometer coupled with a cooled CCD detector.
- **Power-Dependent Measurements:** PL spectra are recorded at various excitation powers. The integrated intensity of each spectral peak is then plotted against the excitation power on a log-log scale to determine the power law dependence.[9]
- **Polarization-Resolved Measurements:** For circularly polarized excitation, the helicity of the emitted PL is analyzed using a combination of a quarter-wave plate and a linear polarizer before the spectrometer.[4][10]
- **Gate-Dependent Measurements:** For samples fabricated on a gate stack, a gate voltage is applied to tune the carrier density, and PL spectra are acquired at different voltages to observe the evolution of the **exciton** and trion peaks.[2][3][4]

## Time-Resolved Photoluminescence (TRPL) Spectroscopy

Objective: To differentiate quasiparticles based on their distinct decay dynamics.

Methodology:

- **Pulsed Excitation:** The sample is excited by a pulsed laser with a pulse duration significantly shorter than the expected lifetimes of the quasiparticles.
- **Detection:** The emitted photons are detected by a time-sensitive detector, such as a streak camera or a single-photon avalanche diode (SPAD) coupled with time-correlated single-photon counting (TCSPC) electronics.
- **Data Analysis:** The decay traces for the spectrally identified **exciton**, trion, and **biexciton** peaks are fitted with exponential decay functions to extract their lifetimes.

## Two-Quantum Multidimensional Coherent Spectroscopy (2Q-MDCS)

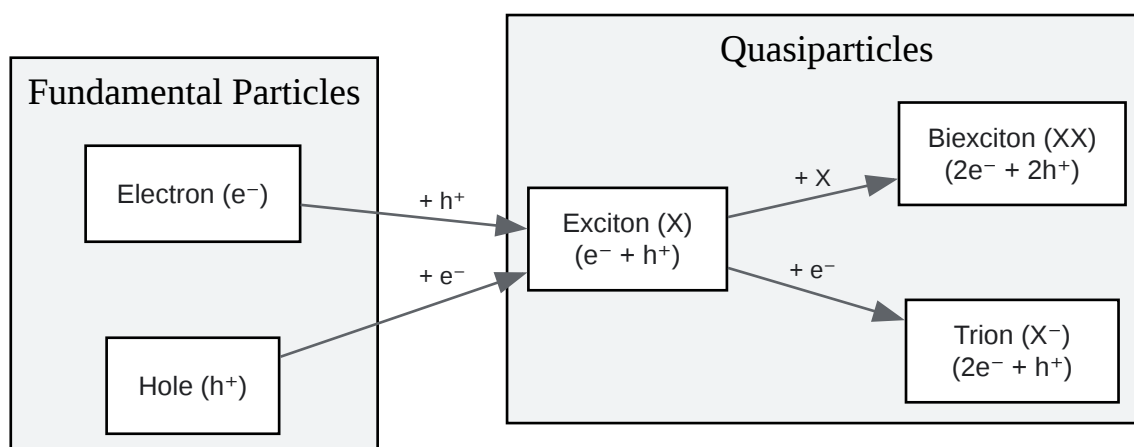
**Objective:** To directly measure the **biexciton** binding energy by selectively probing doubly excited states.<sup>[11]</sup>

**Methodology:**

- **Multi-Pulse Excitation:** A sequence of precisely timed and phase-controlled femtosecond laser pulses is used to excite the sample.
- **Signal Detection:** The nonlinear optical response of the sample is detected and spectrally resolved.
- **2D Spectrum Generation:** By systematically varying the time delays between the pulses, a two-dimensional spectrum is constructed, correlating the excitation and emission energies.
- **Biexciton Identification:** The **biexciton** appears as an off-diagonal peak in the 2D spectrum, and its energy difference from the two-**exciton** peak directly yields the binding energy.<sup>[11]</sup>

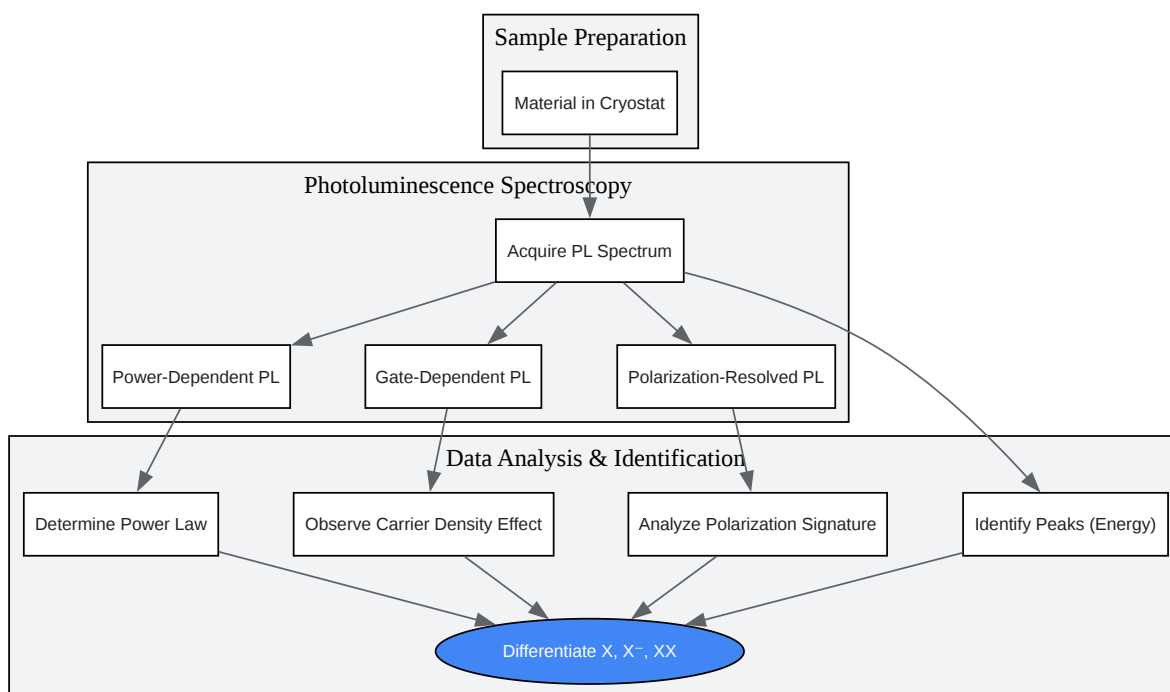
## Visualizing the Quasiparticles and Their Differentiation

The following diagrams illustrate the fundamental relationships between **excitons**, trions, and **biexcitons**, and the experimental workflow for their spectroscopic identification.



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Formation pathways of **excitons**, **trions**, and **biexcitons**.



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*Experimental workflow for spectroscopic differentiation.*

*Simplified energy level diagram of radiative recombination pathways.*

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